

# Application Notes and Protocols for CC-90010 (Trotabresib) in In Vitro Assays

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CC-90010  
Cat. No.: B1574583

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## Introduction

**CC-90010**, also known as Trotabresib, is a potent, orally bioavailable, and reversible small molecule inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins (BRD2, BRD3, BRD4, and BRDT).[1][2] BET proteins are epigenetic readers that play a crucial role in the transcriptional regulation of key oncogenes, including MYC, and are implicated in tumor cell proliferation, survival, and metastasis.[1] By binding to the acetylated lysine-binding pockets of BET proteins, **CC-90010** displaces them from chromatin, leading to the downregulation of target gene expression. These application notes provide detailed protocols for the solubilization of **CC-90010** in DMSO and its use in common in vitro assays.

## Data Presentation

### CC-90010 Solubility and In Vitro Activity

The following tables summarize the key quantitative data for **CC-90010**.

Property	Value	Notes	Reference
Molecular Weight	383.46 g/mol	[3]	
Solubility in DMSO	≥ 50 mg/mL (≥ 130.39 mM)	Ultrasonic assistance may be required for complete dissolution.  The hygroscopic nature of DMSO can impact solubility; use fresh, anhydrous DMSO.	MedChemExpress
In Vitro IC50 (Diffuse Midline Glioma)	0.6 - 7 $\mu$ M	Stronger activity observed in H3K27M mutant cells compared to wildtype.	[4]

Note: IC50 values can be cell-line dependent. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

## Experimental Protocols

### Protocol 1: Preparation of CC-90010 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **CC-90010** in DMSO, which can be stored for later use.

Materials:

- **CC-90010** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Ultrasonic bath (optional)

Procedure:

- Pre-warm an aliquot of anhydrous DMSO to room temperature.
- Weigh the desired amount of **CC-90010** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., for a 50 mM stock solution, add 5.21  $\mu$ L of DMSO per 1 mg of **CC-90010**).
- Vortex the solution vigorously for 2-5 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles. If particles remain, sonicate the solution in an ultrasonic water bath for 5-10 minutes, or until the solution is clear.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage.

## Protocol 2: Cell Proliferation (MTT) Assay

This protocol outlines a method to assess the effect of **CC-90010** on cancer cell proliferation using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **CC-90010** DMSO stock solution (from Protocol 1)
- 96-well flat-bottom plates
- MTT reagent (5 mg/mL in PBS)
- DMSO

- Multichannel pipette
- Plate reader capable of measuring absorbance at 570 nm

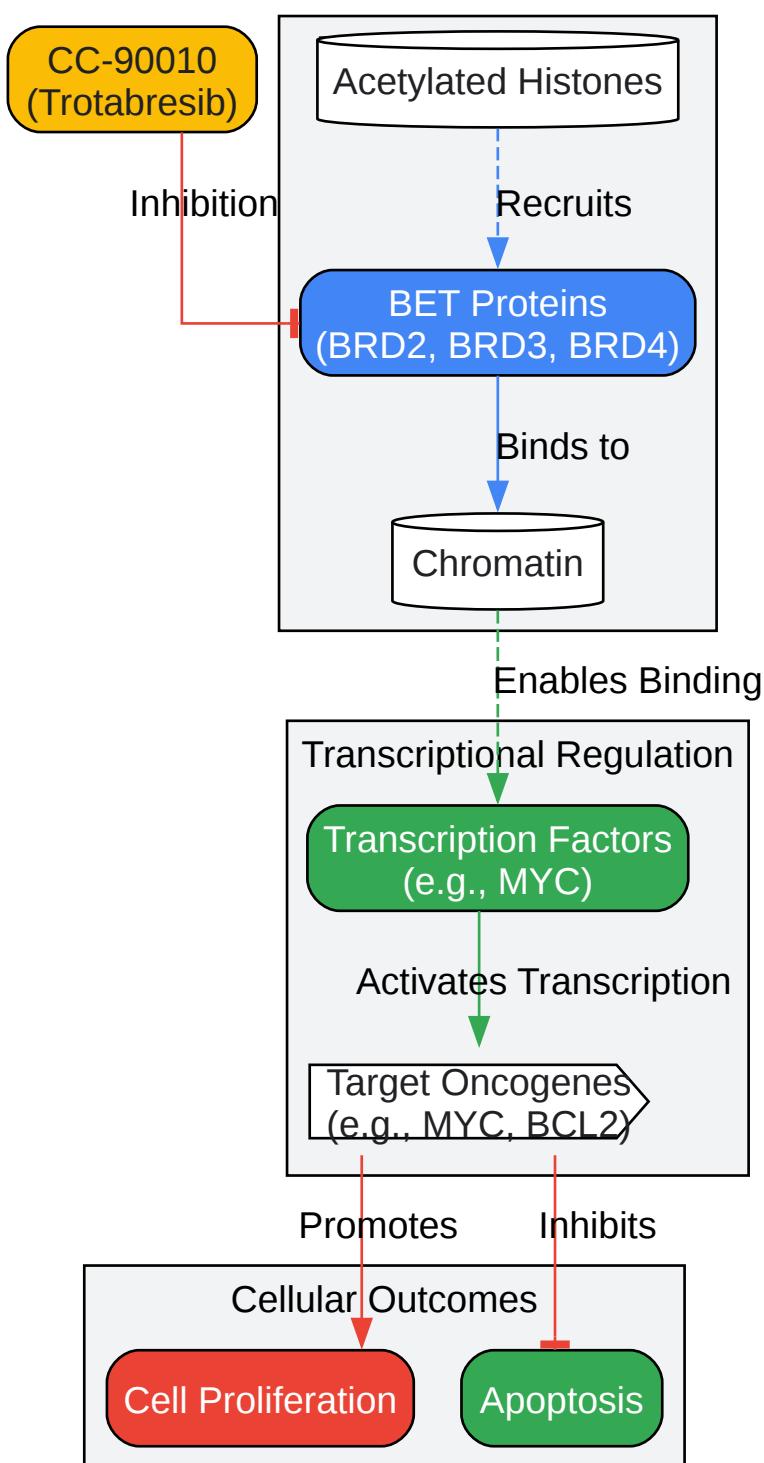
**Procedure:**

- Cell Seeding:
  - Trypsinize and count the cells.
  - Seed the cells in a 96-well plate at a predetermined optimal density (e.g., 2,000-10,000 cells/well in 100  $\mu$ L of complete medium).
  - Incubate the plate overnight at 37°C in a 5% CO<sub>2</sub> incubator to allow for cell attachment.
- Compound Treatment:
  - Prepare serial dilutions of **CC-90010** in complete cell culture medium from the DMSO stock solution. A typical starting concentration range for an initial dose-response curve could be 0.01  $\mu$ M to 10  $\mu$ M.
  - Ensure the final DMSO concentration in all wells (including vehicle control) is consistent and non-toxic to the cells (typically  $\leq$  0.1%).
  - Carefully remove the medium from the wells and add 100  $\mu$ L of the medium containing the different concentrations of **CC-90010** or vehicle control (medium with the same percentage of DMSO).
  - Incubate the plate for the desired treatment duration (e.g., 48, 72, or 96 hours).
- MTT Assay:
  - After the incubation period, add 10  $\mu$ L of MTT reagent to each well.
  - Incubate the plate for 2-4 hours at 37°C, allowing the viable cells to metabolize the MTT into formazan crystals.
  - Carefully remove the medium containing MTT.

- Add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition:
  - Measure the absorbance at 570 nm using a microplate reader.
  - Calculate the percentage of cell viability for each concentration relative to the vehicle-treated control cells.
  - Plot the dose-response curve and determine the IC50 value using appropriate software (e.g., GraphPad Prism).

## Visualizations

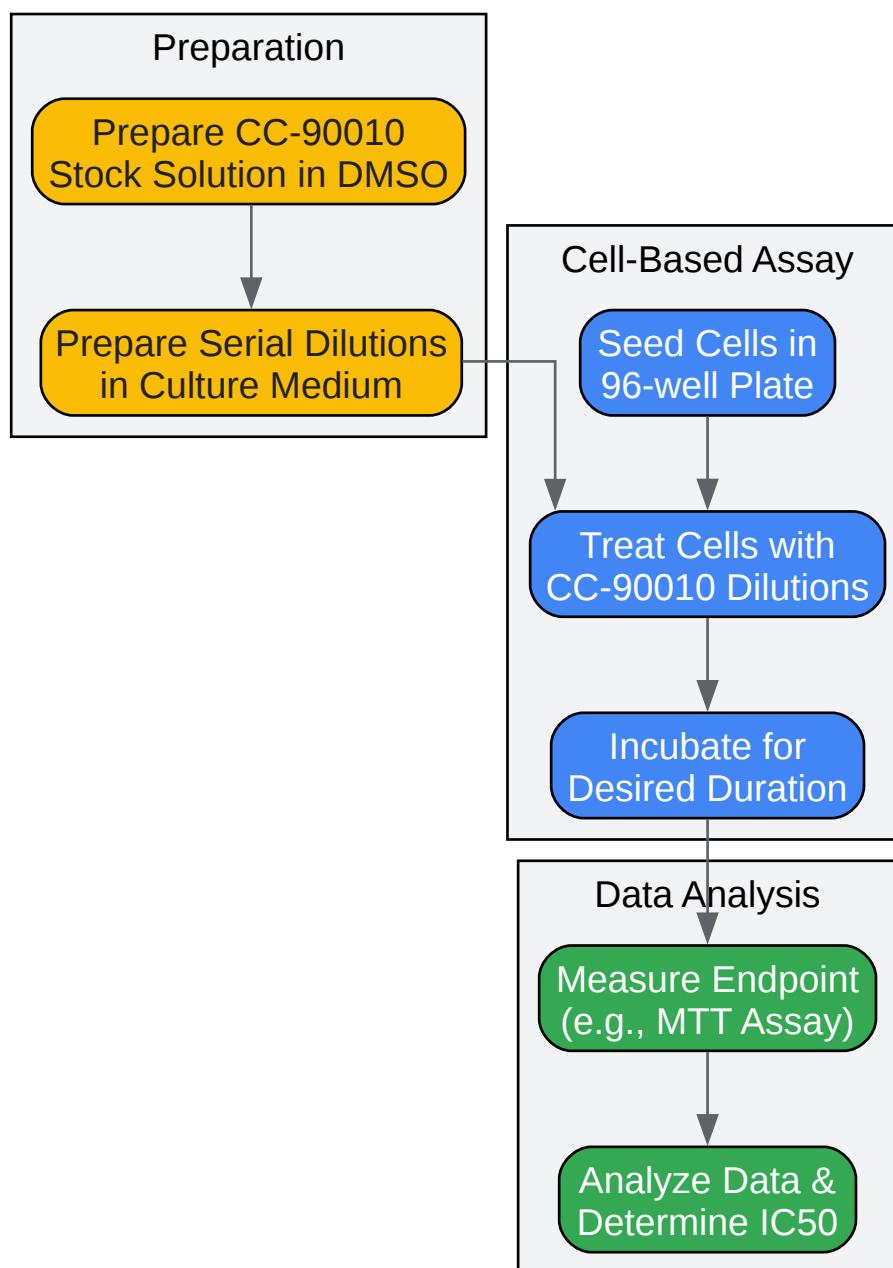
### Signaling Pathway of CC-90010



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Caption: Mechanism of action of **CC-90010** as a BET inhibitor.

## Experimental Workflow for In Vitro Cell-Based Assays



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Caption: General workflow for in vitro cell-based assays with **CC-90010**.

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## References

- 1. cancer-research-network.com [cancer-research-network.com]
- 2. Trotabresib (CC-90010) in combination with adjuvant temozolomide or concomitant temozolomide plus radiotherapy in patients with newly diagnosed glioblastoma - PMC [pmc.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
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